

An In-depth Technical Guide to the Physical Properties of 1-Chloroheptane

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Compound of Interest

Compound Name: 1-Chloroheptane

Cat. No.: B146330

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Introduction

1-Chloroheptane (also known as heptyl chloride) is a halogenated alkane with the chemical formula $C_7H_{15}Cl$.^[1] It is a colorless liquid that is insoluble in water and possesses a characteristic odor.^[1] As a primary alkyl halide, **1-Chloroheptane** serves as a versatile intermediate in various organic syntheses and finds applications in materials science.^[1] A thorough understanding of its physical properties is paramount for its effective use in research and development, particularly in process design, safety assessments, and analytical method development. This guide provides a comprehensive overview of the key physical properties of **1-Chloroheptane**, detailed experimental protocols for their determination, and logical diagrams to illustrate the interplay of these characteristics.

Core Physical Properties

The physical characteristics of **1-Chloroheptane** are dictated by its molecular structure: a seven-carbon chain with a terminal chlorine atom. The presence of the electronegative chlorine atom introduces a slight polarity, while the long alkyl chain imparts nonpolar characteristics, influencing its boiling point, solubility, and density.

Quantitative Data Summary

The following table summarizes the key physical properties of **1-Chloroheptane** based on cited literature values.

Property	Value	Units	References
Molecular Formula	C ₇ H ₁₅ Cl	[1][2]	
Molecular Weight	134.65	g/mol	[2]
Appearance	Colorless liquid	[1][2]	
Melting Point	-69 to -70	°C	[1][3]
Boiling Point	159 - 161	°C	[1]
Density	0.877 - 0.881	g/mL at 25 °C	[1][3]
Refractive Index (n ²⁰ /D)	1.425 - 1.426	[1][3]	
Solubility in Water	Insoluble	[1][2]	
Flash Point	107	°F	[1]

Experimental Protocols

Accurate determination of physical properties is crucial for the characterization and quality control of chemical substances. Below are detailed, generalized methodologies for measuring the key physical properties of liquid compounds like **1-Chloroheptane**.

Determination of Boiling Point (Micro Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Apparatus:

- Thiele tube or similar heating apparatus
- Thermometer (0-200 °C range)

- Small test tube (e.g., 75 x 10 mm)
- Capillary tube (sealed at one end)
- Heat source (Bunsen burner or heating mantle)
- Mineral oil or other suitable heating bath fluid

Procedure:

- Add a small volume (approximately 0.5 mL) of **1-Chloroheptane** to the small test tube.
- Place the capillary tube, with its sealed end facing upwards, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Suspend the thermometer and test tube assembly in the Thiele tube containing mineral oil, making sure the oil level is above the side arm to allow for proper convection.
- Gently heat the side arm of the Thiele tube.^[4] As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady and rapid stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling ceases and the liquid just begins to enter the capillary tube.^[4] Record this temperature.

Determination of Melting Point

For substances with low melting points like **1-Chloroheptane**, a cryostat or a specialized low-temperature melting point apparatus is required.

Apparatus:

- Low-temperature melting point apparatus or cryostat

- Capillary tubes
- Sample holder
- Digital thermometer

Procedure:

- Introduce a small, dry sample of solidified **1-Chloroheptane** into a capillary tube.
- Place the capillary tube into the sample holder of the melting point apparatus.
- Cool the apparatus to a temperature well below the expected melting point.
- Slowly increase the temperature at a controlled rate (e.g., 1-2 °C per minute) as you approach the anticipated melting point.
- The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid.

Determination of Density

Density is the mass per unit volume of a substance.

Apparatus:

- Pycnometer (a glass flask with a specific, accurately known volume)
- Analytical balance
- Water bath for temperature control

Procedure:

- Thoroughly clean and dry the pycnometer.
- Weigh the empty pycnometer on an analytical balance and record its mass (m_1).
- Fill the pycnometer with **1-Chloroheptane**, ensuring no air bubbles are trapped.

- Place the filled pycnometer in a constant temperature water bath (e.g., 25 °C) until it reaches thermal equilibrium.
- Carefully dry the outside of the pycnometer and weigh it. Record this mass (m_2).
- The mass of the **1-Chloroheptane** is $m_2 - m_1$.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Determination of Refractive Index

The refractive index measures how much the path of light is bent, or refracted, when entering a substance. It is a characteristic property that is dependent on temperature and the wavelength of light.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Light source (typically a sodium lamp, D-line at 589 nm)
- Dropper

Procedure:

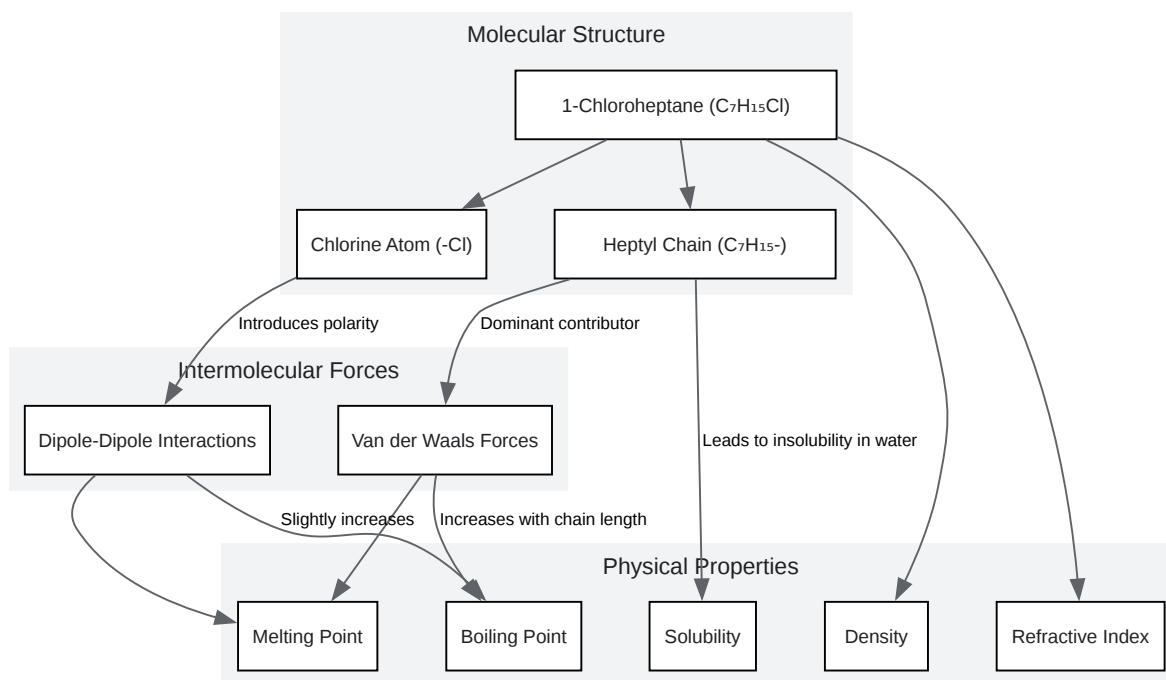
- Ensure the prisms of the Abbe refractometer are clean and dry.
- Calibrate the refractometer using a standard liquid with a known refractive index.
- Using a dropper, place a few drops of **1-Chloroheptane** onto the surface of the prism.[5]
- Close the prisms and allow the sample to reach the desired temperature (e.g., 20 °C) by circulating water from the constant temperature bath.
- Adjust the light source and the refractometer's eyepiece to bring the dividing line between the light and dark fields into sharp focus.

- Rotate the prism assembly until the dividing line is centered on the crosshairs of the eyepiece.
- Read the refractive index value directly from the instrument's scale.[5]

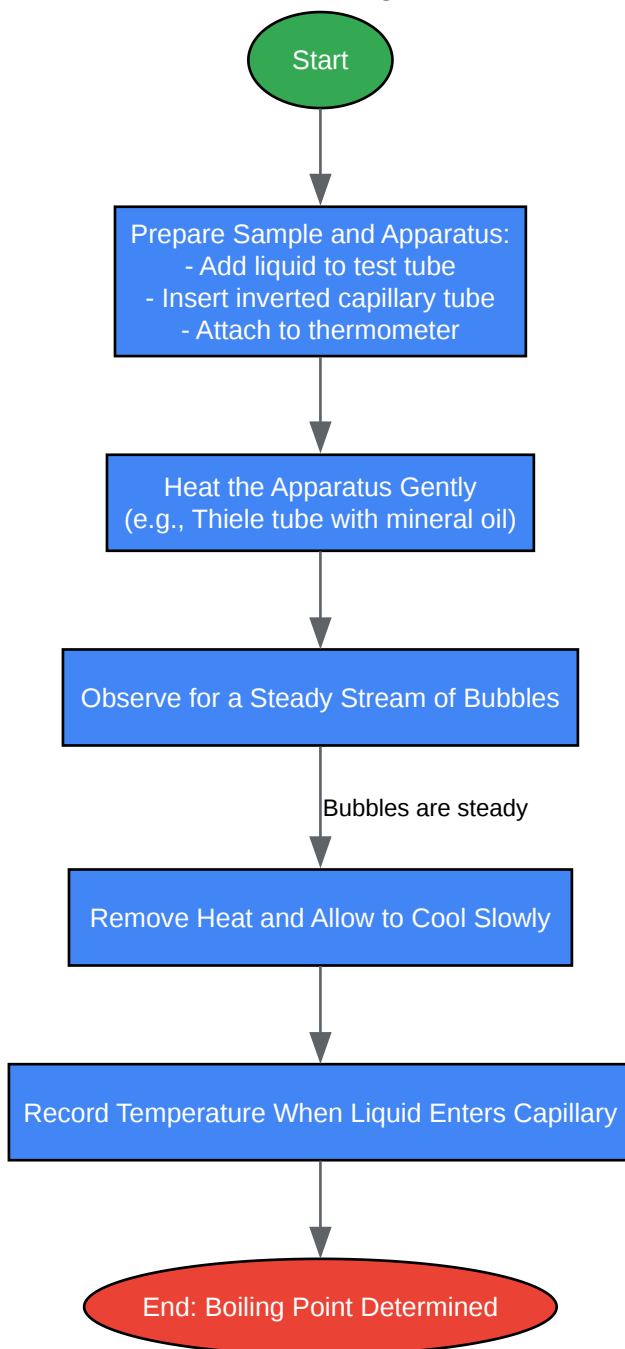
Mandatory Visualizations

The following diagrams, generated using the DOT language, illustrate key conceptual relationships and experimental workflows relevant to the physical properties of **1-Chloroheptane**.

Intermolecular Forces and Physical Properties of 1-Chloroheptane



Experimental Workflow: Boiling Point Determination



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References

- 1. nbinno.com [nbinno.com]
- 2. 1-Chloroheptane | C7H15Cl | CID 12371 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-chloroheptane [stenutz.eu]
- 4. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 5. scribd.com [scribd.com]
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